

Navigating the Safe Handling of Boc-Glu-Ofm: A Technical Guide

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Compound of Interest

Compound Name: *Boc-Glu-Ofm*

Cat. No.: *B558423*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the safety data and handling precautions for N- α -Boc-L-glutamic acid γ -(9-fluorenylmethyl) ester (**Boc-Glu-Ofm**). As a critical reagent in peptide synthesis and other advanced chemical applications, a thorough understanding of its safe handling is paramount for laboratory personnel. This document synthesizes available safety information for structurally related compounds to provide a robust guide in the absence of a specific, publicly available Safety Data Sheet (SDS) for **Boc-Glu-Ofm**.

Compound Identification and Properties

While a detailed, official Safety Data Sheet for **Boc-Glu-Ofm** is not readily available, its fundamental properties can be summarized from various chemical suppliers.

Identifier	Value
Chemical Name	N- α -Boc-L-glutamic acid γ -(9-fluorenylmethyl) ester
Synonyms	Boc-Glu(OFm)-OH, N-Boc-L-glutamic acid 5-(9-fluorenylmethyl) ester
CAS Number	123417-18-5[1]
Molecular Formula	C ₂₄ H ₂₇ NO ₆ [1]
Molecular Weight	425.47 g/mol [2]
Appearance	White to off-white solid/powder[3]
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone[3]

Hazard Identification and Classification

Based on the safety data for analogous Boc-protected amino acids, **Boc-Glu-Ofm** is not classified as a hazardous substance according to Regulation (EC) No. 1272/2008. However, as with all laboratory chemicals, it should be handled with care. The following table outlines the potential hazards, which are inferred from similar compounds.

Hazard Type	Description
Inhalation	May be harmful if inhaled. May cause respiratory tract irritation.[4]
Skin Contact	May be harmful if absorbed through the skin. May cause skin irritation.[4]
Eye Contact	May cause eye irritation.[4]
Ingestion	May be harmful if swallowed.[4]
Chronic Exposure	To the best of our knowledge, the chemical, physical, and toxicological properties have not been thoroughly investigated.

GHS Pictograms (Anticipated): None required based on available data for similar compounds.

Signal Word (Anticipated): No signal word required.

Hazard Statements (Anticipated):

- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Precautionary Statements (Anticipated):

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P302+P352: IF ON SKIN: Wash with plenty of soap and water.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

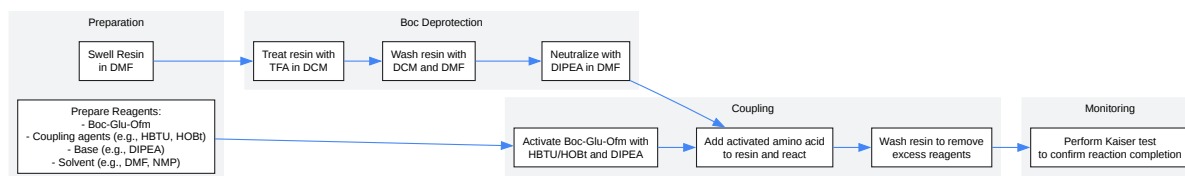
Handling and Storage

Proper handling and storage are crucial to maintain the integrity of **Boc-Glu-Ofm** and ensure the safety of laboratory personnel.

Aspect	Precautionary Measure
Engineering Controls	Use in a well-ventilated area, preferably in a chemical fume hood.
Personal Protective Equipment (PPE)	Safety glasses with side-shields, chemical-resistant gloves (e.g., nitrile), and a lab coat are mandatory. For operations that may generate dust, a NIOSH-approved respirator is recommended.
Hygiene Practices	Avoid contact with skin, eyes, and clothing. Wash hands thoroughly after handling. Do not eat, drink, or smoke in the laboratory.
Storage Conditions	Store in a tightly closed container in a cool, dry, and well-ventilated place. Recommended storage temperature is typically 2-8°C to ensure long-term stability.
Incompatible Materials	Strong oxidizing agents.

Experimental Protocol: General Use in Solid-Phase Peptide Synthesis (SPPS)

The following is a generalized protocol for the use of **Boc-Glu-Ofm** in the coupling step of Boc-chemistry solid-phase peptide synthesis. This protocol should be adapted to the specific requirements of the synthesis being performed.

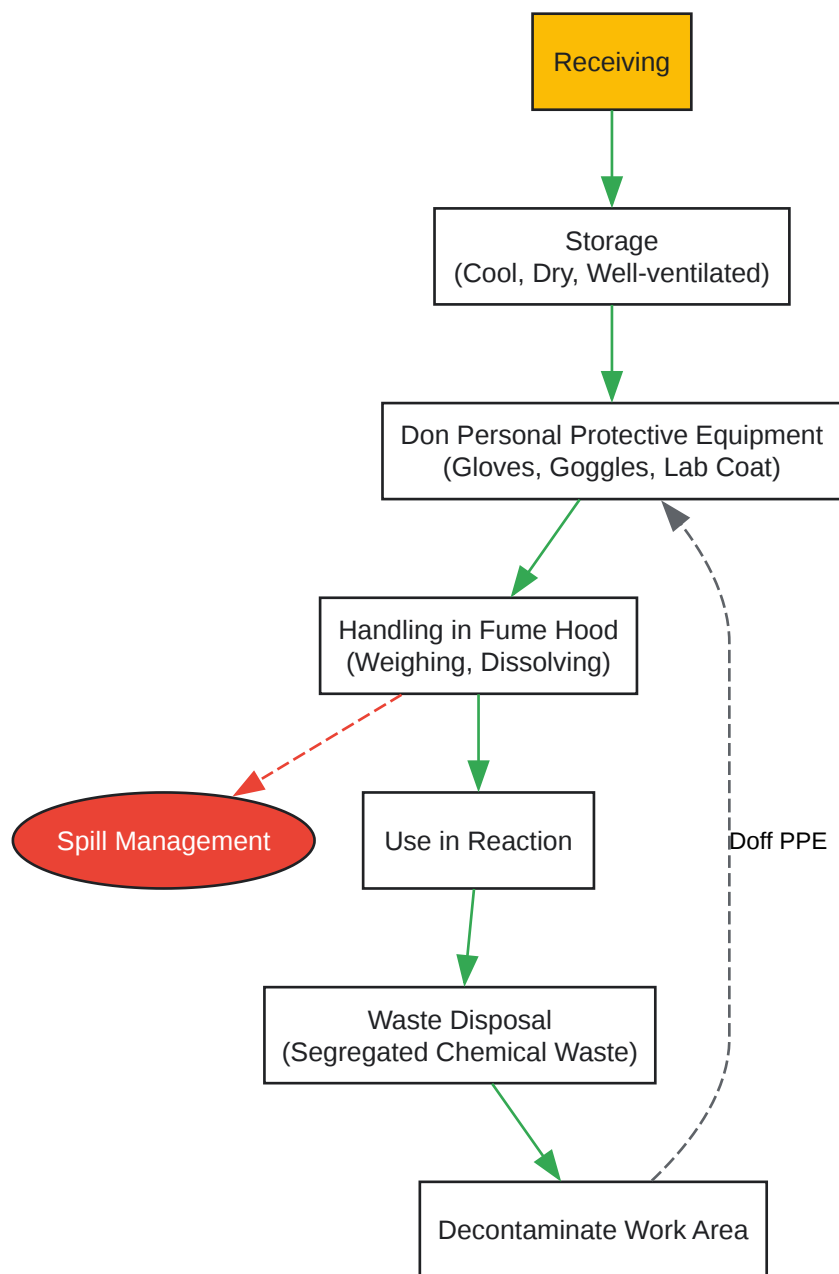


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Caption: A generalized workflow for the use of **Boc-Glu-Ofm** in a solid-phase peptide synthesis coupling cycle.

Safe Handling Workflow

The following diagram illustrates the logical flow of safe handling practices from receipt of the compound to its final disposal.



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